

In-Depth Technical Guide: Shp2/HDAC-IN-1

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Compound of Interest

Compound Name: *Shp2/hdac-IN-1*

Cat. No.: *B15140076*

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This technical guide provides a comprehensive overview of the dual inhibitor **Shp2/HDAC-IN-1**, also identified as compound 8t in seminal research. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed insights into its chemical properties, biological activity, and the experimental methodologies used for its characterization.

Chemical Structure and Properties

Shp2/HDAC-IN-1 is a novel small molecule designed as a dual inhibitor of Src homology-2 domain-containing phosphatase 2 (Shp2) and histone deacetylase (HDAC).

Chemical Formula: $C_{34}H_{35}Cl_2N_7O_3$

Molecular Weight: 660.59 g/mol

CAS Number: 2831230-38-5

Quantitative Biological Activity

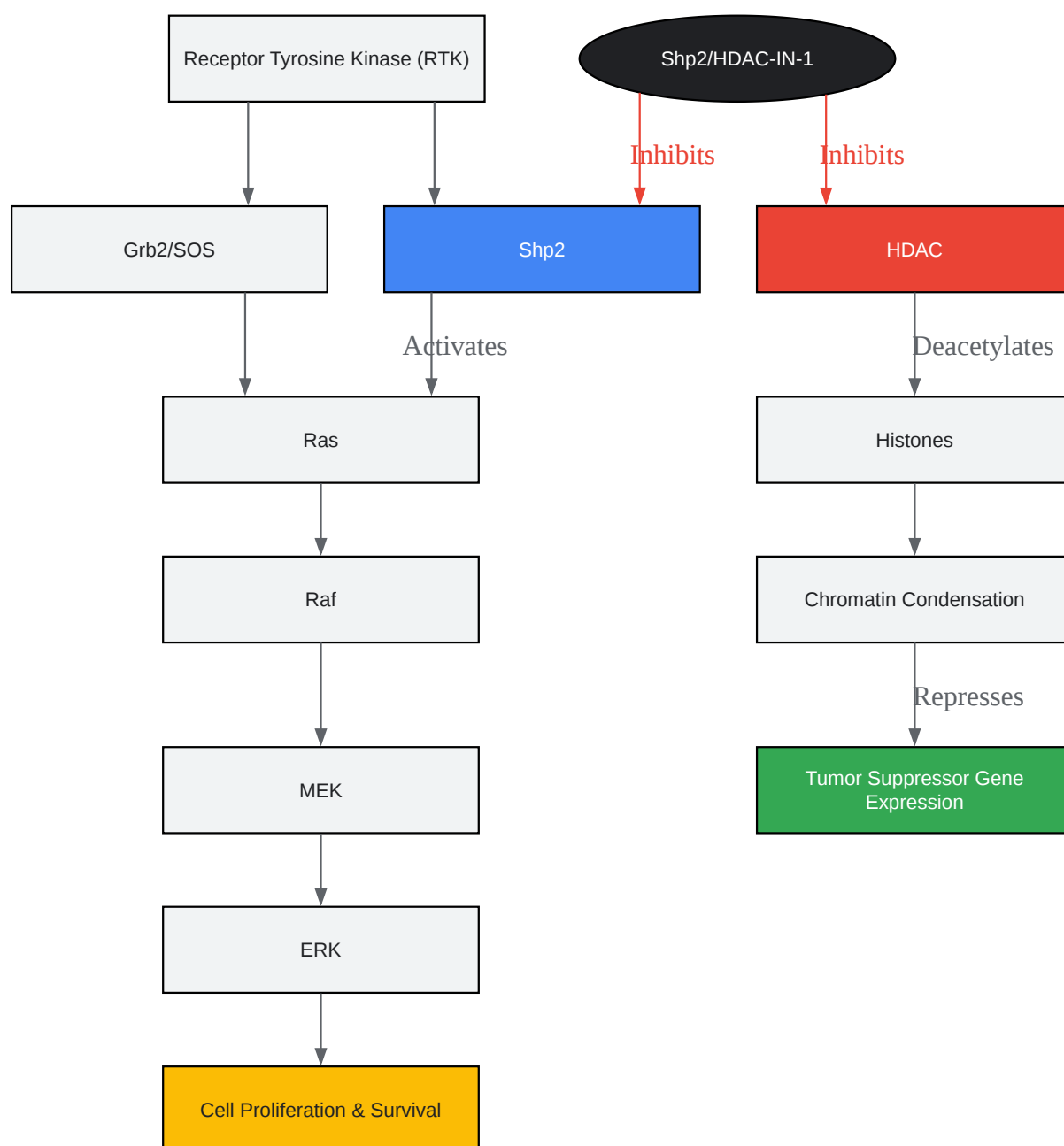
Shp2/HDAC-IN-1 has demonstrated potent inhibitory activity against both Shp2 and HDAC1. The key quantitative data are summarized in the table below.

Target	IC ₅₀ (nM)
Shp2	20.4
HDAC1	25.3

Table 1: Inhibitory activity of **Shp2/HDAC-IN-1** against Shp2 and HDAC1.

Signaling Pathways

The dual inhibition of Shp2 and HDAC by **Shp2/HDAC-IN-1** impacts multiple critical signaling pathways implicated in cancer cell proliferation, survival, and immune evasion. Shp2 is a key downstream effector of various receptor tyrosine kinases (RTKs) and positively regulates the RAS/MAPK pathway. HDACs are crucial epigenetic modifiers that regulate the expression of tumor suppressor genes and other proteins involved in cell cycle control and apoptosis. The simultaneous inhibition of these two targets is a promising strategy for cancer therapy.



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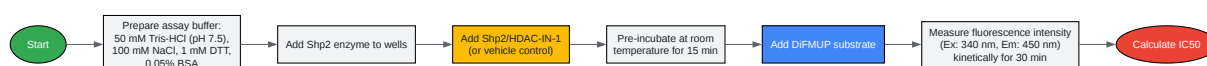
Dual Inhibition of Shp2 and HDAC Signaling Pathways.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of **Shp2/HDAC-IN-1**.

Shp2 Inhibition Assay

A fluorescence-based assay is utilized to determine the inhibitory activity of compounds against Shp2.



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Workflow for Shp2 Inhibition Assay.

Protocol Details:

- **Assay Buffer:** The assay is performed in a buffer containing 50 mM Tris-HCl (pH 7.5), 100 mM NaCl, 1 mM DTT, and 0.05% BSA.
- **Enzyme and Inhibitor Incubation:** Recombinant human Shp2 enzyme is added to the wells of a microplate. Subsequently, varying concentrations of **Shp2/HDAC-IN-1** or a vehicle control (DMSO) are added. The plate is then pre-incubated at room temperature for 15 minutes to allow for inhibitor binding.
- **Substrate Addition and Measurement:** The enzymatic reaction is initiated by the addition of the fluorogenic substrate 6,8-difluoro-4-methylumbelliferyl phosphate (DiFMUP). The fluorescence intensity is measured kinetically over 30 minutes using a microplate reader with excitation at 340 nm and emission at 450 nm.
- **Data Analysis:** The rate of the reaction is determined from the linear portion of the kinetic curve. The IC₅₀ values are calculated by fitting the dose-response data to a four-parameter logistic equation.

HDAC1 Inhibition Assay

A commercially available fluorometric HDAC assay kit is typically used to determine the inhibitory activity against HDAC1.



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